

Thermochemistry of 2,3,5-Trichloropyridine: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Trichloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available thermochemical data for **2,3,5-trichloropyridine**. The information presented is intended to support research and development activities where a thorough understanding of the energetic properties of this compound is crucial. This document summarizes key quantitative data, outlines general experimental protocols for thermochemical measurements, and provides visualizations to illustrate the relationships between different thermochemical parameters and experimental workflows.

Core Thermochemical Data

The thermochemical data for **2,3,5-trichloropyridine** is limited in the publicly accessible scientific literature. The primary experimentally determined value available is the standard molar enthalpy of sublimation.

Table 1: Summary of Thermochemical Data for **2,3,5-Trichloropyridine**

Thermochemical Parameter	Symbol	Value (kJ/mol)	State	Reference
Standard Molar Enthalpy of Sublimation (at 298.15 K)	$\Delta_{\text{sub}}H^\circ$	74.4 ± 1.5	Crystalline to Gas	--INVALID-LINK-- [1]

Note: As of the latest literature review, experimental data for the standard molar enthalpy of formation ($\Delta_f H^\circ$) in both the crystalline and gaseous states for **2,3,5-trichloropyridine** could not be located in publicly available resources.

Experimental Protocols

While specific experimental details for the determination of the enthalpy of sublimation of **2,3,5-trichloropyridine** from the primary literature are not readily accessible, this section outlines the general methodologies employed for such measurements and for the determination of the enthalpy of formation through combustion calorimetry.

Determination of Enthalpy of Sublimation

The enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) is the heat required to transform one mole of a substance from a solid to a gaseous state at a constant temperature and pressure. Common techniques for its determination include:

- **Knudsen Effusion Method:** This technique measures the rate of mass loss of a substance effusing through a small orifice in a cell at a given temperature under vacuum. The vapor pressure can be calculated from the rate of effusion, and the enthalpy of sublimation is then determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.
- **Thermogravimetric Analysis (TGA):** In this method, the mass of a sample is monitored as a function of temperature or time in a controlled atmosphere. Isothermal TGA can be used to measure the rate of mass loss due to sublimation at different temperatures, which can then be used to calculate the enthalpy of sublimation.

- Calvet Microcalorimetry: This is a high-sensitivity calorimetric technique that can directly measure the heat absorbed during the sublimation process.

Determination of Enthalpy of Formation via Combustion Calorimetry

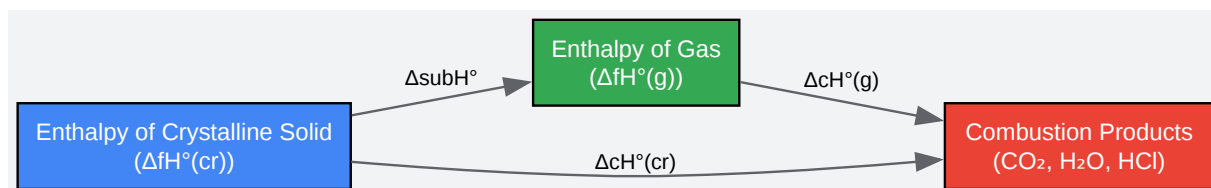
The standard molar enthalpy of formation ($\Delta_f H^\circ$) of an organic compound is typically determined indirectly through combustion calorimetry. This involves the complete combustion of the compound in a high-pressure oxygen atmosphere within a device called a bomb calorimeter.

General Experimental Workflow:

- Sample Preparation: A precisely weighed pellet of the crystalline **2,3,5-trichloropyridine** is placed in a crucible inside the calorimeter's bomb. A known amount of a combustion aid, such as benzoic acid, may be used to ensure complete combustion. For halogen-containing compounds, a reducing solution (e.g., arsenious oxide solution) is often added to the bomb to ensure the halogen is converted to a single, well-defined final state (e.g., HCl).
- Calorimeter Assembly: The bomb is sealed, pressurized with a high purity oxygen, and placed in a container of a known mass of water. The entire assembly is thermally isolated.
- Combustion and Temperature Measurement: The sample is ignited electrically, and the temperature change of the water surrounding the bomb is measured with high precision.
- Data Analysis: The heat released by the combustion reaction is calculated from the temperature rise and the previously determined heat capacity of the calorimeter.
- Correction to Standard States: Corrections are applied for the heat of combustion of the fuse wire, the formation of nitric acid from residual nitrogen in the bomb, and for the deviation of the final state from standard conditions (Washburn corrections).
- Calculation of Enthalpy of Formation: The standard molar enthalpy of formation of the compound is then calculated using Hess's Law, by combining the experimentally determined standard molar enthalpy of combustion with the known standard molar enthalpies of formation of the combustion products (CO_2 , H_2O , and HCl).

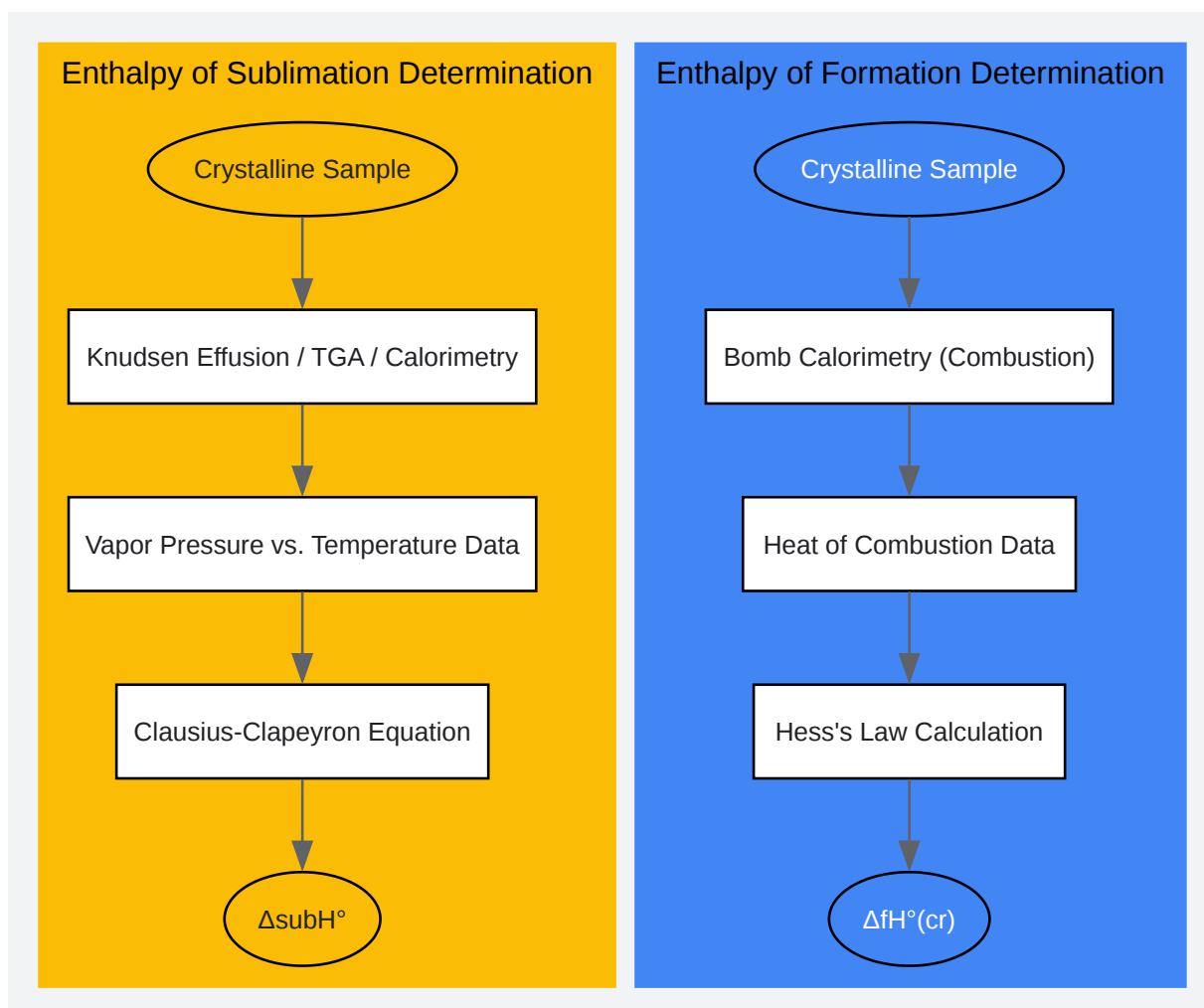
Visualizations

The following diagrams illustrate the relationships between key thermochemical quantities and the general experimental workflow for their determination.



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Caption: Relationship between key thermochemical quantities.



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Caption: General experimental workflows.

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References

- 1. 2,3,5-Trichloropyridine [webbook.nist.gov]
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